

An In-depth Technical Guide to the Melting Point of Maltotriose Hydrate

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Compound of Interest

Compound Name: *Maltotriose hydrate*

Cat. No.: *B1591481*

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This technical guide provides a comprehensive overview of the melting point of **maltotriose hydrate**, a crucial physical property for researchers, scientists, and professionals in drug development. This document outlines the reported melting point values, details the experimental methodologies for its determination, and presents a visual representation of a typical experimental workflow.

Quantitative Data Summary

The melting point of **maltotriose hydrate** has been reported across various sources, with some variation likely attributable to the purity of the sample and the specific experimental conditions. The data is summarized in the table below for straightforward comparison.

Property	Value	Purity	Source
Melting Point	132-135 °C (lit.)	95%	[1][2][3][4]
Melting Point	>155 °C (dec.)	Not Specified	[5]
Melting Point	140-150 °C	98%	[6]
Molecular Formula	$C_{18}H_{32}O_{16} \cdot xH_2O$	[2][7]	
Molecular Weight	504.44 (anhydrous basis)	[2][7]	

Experimental Protocols

The determination of the melting point of crystalline solids like **maltotriose hydrate** is a fundamental technique for identification and purity assessment. The two primary methods employed for this purpose are the capillary method and Differential Scanning Calorimetry (DSC).

Capillary Melting Point Determination

This is a common and established method for determining the melting point of a substance.[\[8\]](#)

Methodology:

- Sample Preparation: The **maltotriose hydrate** sample must be thoroughly dried and in a powdered form. A small amount of the powdered sample is then packed into a capillary tube, which is sealed at one end.[\[8\]](#)[\[9\]](#) The sample is compacted to the bottom of the tube.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[9\]](#) This assembly is then placed in a heating bath (commonly oil) or a dedicated melting point apparatus.[\[9\]](#)
- Heating and Observation: The apparatus is heated slowly, typically at a rate of 1-2°C per minute, to ensure thermal equilibrium.[\[8\]](#) The sample is observed through a magnifying lens.
- Melting Point Range Determination: The melting point is recorded as a range. The first temperature is noted when the first droplet of liquid appears, and the second temperature is recorded when the entire sample has completely melted into a liquid.[\[9\]](#) A sharp melting range (0.5-1.0°C) is indicative of a pure compound.[\[9\]](#)

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.

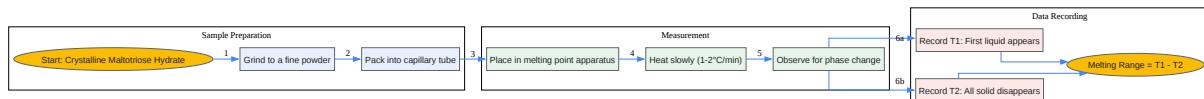
Methodology:

- Sample Preparation: A small, accurately weighed amount of the **maltotriose hydrate** sample is placed into a small pan (often aluminum). The pan is then sealed.

- Apparatus Setup: The sample pan and an empty reference pan are placed inside the DSC instrument.
- Thermal Program: The instrument is programmed to heat the sample and reference at a constant rate over a specified temperature range.
- Data Acquisition and Analysis: The DSC instrument records the heat flow to the sample versus the temperature. The melting of the sample is observed as an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically reported as the melting point. This technique was used to study the dehydration and thermal behavior of other sugar hydrates like maltose monohydrate.[10]

Visualizations

Experimental Workflow for Capillary Melting Point Determination



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Caption: Workflow for determining the melting point of **maltotriose hydrate** using the capillary method.

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